

# Essential Safety and Logistical Information for Handling Ethychlozate

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## Compound of Interest

Compound Name: Ethychlozate

Cat. No.: B7819268

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Ethychlozate** is paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure laboratory environment.

Chemical Identifier:

- Name: **Ethychlozate**
- CAS Number: 27512-72-7
- Chemical Formula: C<sub>11</sub>H<sub>11</sub>CIN<sub>2</sub>O<sub>2</sub>

GHS Hazard Classification: According to aggregated GHS information, **Ethychlozate** is classified as:

- Skin Corrosion/Irritation: Category 1B.[\[1\]](#)
- Acute Toxicity (Inhalation): Category 4.[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)

- H332: Harmful if inhaled.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **Ethychlozate**. It is crucial to wear the appropriate PPE to minimize exposure and prevent injury.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Use unlined nitrile or PVC gloves. Avoid leather, paper, or fabric gloves. Wash the outside of gloves before removal. For added protection, consider wearing a pair of disposable gloves underneath.
Body	Chemical-resistant coveralls or lab coat with a chemical-resistant apron	Wear loose-fitting, one- or two-piece suits made of materials like butyl rubber, neoprene, or PVC. Ensure pant legs are worn over boots.
Eyes/Face	Safety goggles or a face shield	Use safety glasses with front, brow, and temple protection against chemical splash. A face shield may be necessary when there is a higher risk of splashing.
Respiratory	NIOSH-approved respirator	A face mask with a filter cartridge suitable for agrichemical use (brown band) is recommended, especially in poorly ventilated areas or when creating aerosols. Ensure a proper fit to prevent inhalation of harmful vapors.
Feet	Chemical-resistant boots	Wear unlined, chemical-resistant boots that cover the ankles.

## Operational Plan: Step-by-Step Handling Procedure

Following a standardized procedure is critical for minimizing risks associated with **Ethychlozate**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure an emergency eye-wash station and safety shower are readily accessible.
- Have spill containment materials (e.g., absorbent pads, neutralizers) available.

2. Donning PPE:

- Put on PPE in the following order: coveralls, boots, respirator, eye protection, and finally gloves.

3. Handling and Use:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Use non-sparking tools and explosion-proof equipment if the substance is flammable.
- Keep containers tightly closed when not in use.

4. Decontamination and Doffing PPE:

- Wash gloves with soap and water before removing them.
- Remove PPE in the reverse order of donning, taking care to avoid contaminating your skin or clothing.
- Wash hands thoroughly with soap and water after handling the chemical.

5. Storage:

- Store **Ethychlozate** in its original, tightly sealed container in a cool, dry, and well-ventilated area.

- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- The storage area should be locked and accessible only to authorized personnel.

## Disposal Plan

Proper disposal of **Ethychlozate** and its containers is crucial to prevent environmental contamination and accidental exposure.

### 1. Unused Product:

- Do not dispose of **Ethychlozate** down the drain or in the regular trash.
- Treat as hazardous waste and dispose of in accordance with local, state, and federal regulations.
- Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

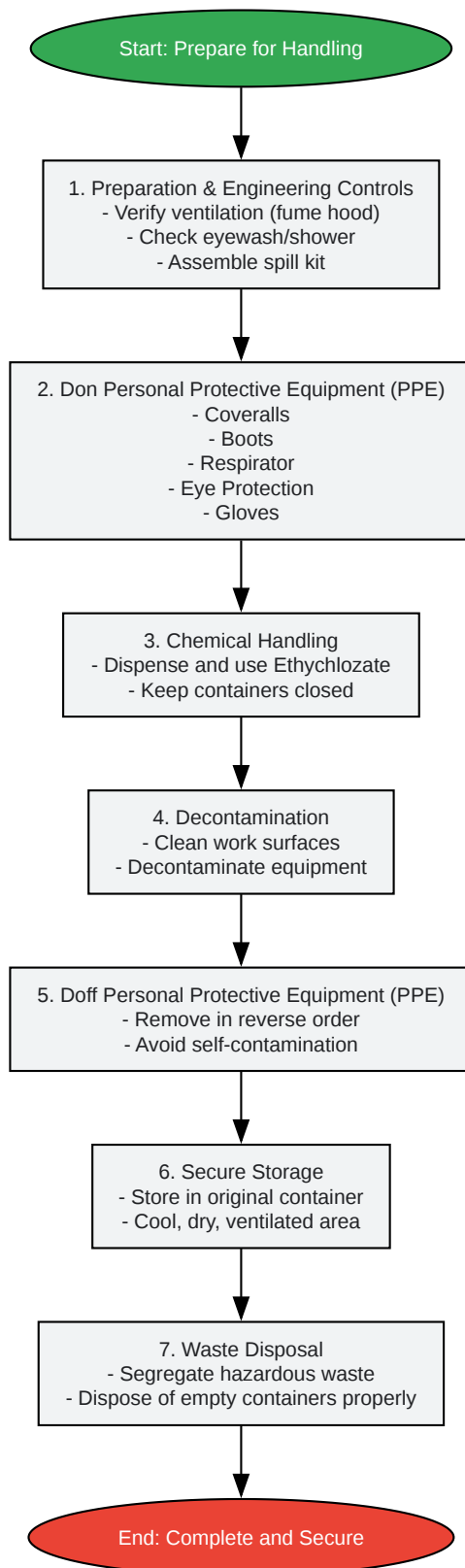
### 2. Empty Containers:

- Triple-rinse empty containers with a suitable solvent.
- The rinsate should be collected and treated as hazardous waste.
- Puncture and crush the triple-rinsed containers to prevent reuse.
- Dispose of the rinsed containers as non-hazardous waste, if permitted by local regulations.

### 3. Contaminated PPE:

- Disposable PPE (e.g., nitrile gloves) should be discarded as hazardous waste after use.
- Reusable PPE should be thoroughly decontaminated according to the manufacturer's instructions before reuse or storage.

# Experimental Workflow for Safe Handling of Ethychlozate



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Caption: A flowchart illustrating the step-by-step procedure for safely handling **Ethychlozate**.

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## References

- 1. Ethychlozate | C<sub>11</sub>H<sub>11</sub>ClN<sub>2</sub>O<sub>2</sub> | CID 119653 - PubChem [pubchem.ncbi.nlm.nih.gov]
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